Cipepofol: A Technical Guide to a Novel Anesthetic Agent

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Compound of Interest

Compound Name:	*Cipepofol*
CAS No.:	*1637741-58-2*
Cat. No.:	*B607983*

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Introduction

Cipepofol, also known as ciprofol or by its developmental code name HSK3486, is a novel short-acting intravenous general anesthetic.[1] It is a 2,6-disubstituted alkylphenol and a structural analog of propofol.[2] Developed to improve upon the properties of propofol, **Cipepofol** exhibits higher potency and a potentially improved safety profile, particularly regarding injection site pain and hemodynamic stability.[3][4] This technical guide provides an in-depth overview of the chemical structure, properties, and experimental protocols related to **Cipepofol**.

Chemical Structure and Physicochemical Properties

Cipepofol is chemically designated as (R)-2-(1-cyclopropylethyl)-6-isopropylphenol.[1] The introduction of a cyclopropyl group into the propofol structure results in a chiral molecule with increased steric effects, which is believed to contribute to its enhanced anesthetic potency.[1]

Table 1: Physicochemical Properties of **Cipepofol**

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Property	Value	Source
IUPAC Name	2-[(1R)-1-cyclopropylethyl]-6-propan-2-ylphenol	[2]
Synonyms	Ciprofol, HSK3486	[2]
Molecular Formula	$C_{14}H_{20}O$	[2]
Molar Mass	204.31 g/mol	[2]
Appearance	Not specified in provided results	
Solubility	Not specified in provided results	
pKa	Not specified in provided results	
LogP	Not specified in provided results	

Pharmacodynamics

Mechanism of Action

Cipepofol is a positive allosteric modulator of the γ-aminobutyric acid type A (GABA-A) receptor, which is the primary inhibitory neurotransmitter receptor in the central nervous system.[1] By enhancing the effect of GABA on the GABA-A receptor, **Cipepofol** increases chloride ion influx, leading to hyperpolarization of the neuronal membrane and subsequent inhibition of neuronal activity, resulting in sedation and anesthesia.[2] It exhibits a binding affinity for the GABA-A receptor that is approximately four to five times greater than that of propofol.[3]



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Cipepofol's Mechanism of Action at the GABA-A Receptor.

Potency and Efficacy

Clinical and preclinical studies have demonstrated that **Cipepofol** is significantly more potent than propofol. The dose of **Cipepofol** required to induce a similar level of anesthesia is approximately 4 to 6 times lower than that of propofol.[1]

Table 2: Pharmacodynamic Parameters of **Cipepofol**

Parameter	Species	Value	Comparison to Propofol	Source
Anesthesia Induction Dose	Human	0.4 mg/kg	~4-5 times more potent	[5]
ED_{50} for Loss of Righting Reflex	Pediatric Patients (3-12 years)	0.618 mg/kg	Not directly compared in this study	
ED_{95} for Hysteroscopy	Human	0.53 mg/kg	4.1 times more potent	[6]
ED_{50} for suppressing cardiovascular responses to intubation	Human	0.326 mg/kg	4.7 times more potent	[7]

Pharmacokinetics

Cipepofol exhibits a pharmacokinetic profile characterized by rapid onset and distribution, followed by a relatively fast elimination. It is primarily metabolized in the liver via glucuronidation and excreted by the kidneys.[1]

Table 3: Pharmacokinetic Parameters of **Cipepofol** in Humans

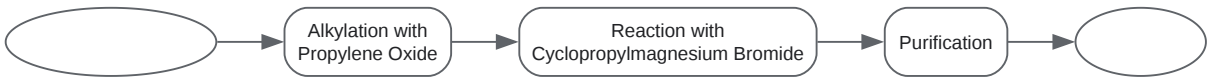
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Parameter	Value	Patient Population	Source
Single Bolus Injection			
Tmax (Time to peak concentration)	~2 minutes	Healthy Chinese Subjects	
Continuous Infusion			
Cmax (Maximum concentration)	6.02 ± 2.13 µg/mL	Elderly patients	
Tmax (Time to maximum concentration)	0.18 ± 0.62 min	Elderly patients	
Vz (Apparent volume of distribution)	3.96 ± 0.84 L/kg	Elderly patients	
CL (Total clearance)	0.83 ± 0.14 L/h/kg	Elderly patients	
t½ (Half-life)	3.47 ± 1.85 h	Elderly patients	

Experimental Protocols

Synthesis of **Cipepofol**

A common synthetic route to **Cipepofol** starts from 2-isopropylphenol. The key steps involve the alkylation of the phenol to introduce the cyclopropylethyl group.



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Simplified Synthetic Workflow for **Cipepofol**.

A detailed experimental protocol for the synthesis of **Cipepofol** is not publicly available in the provided search results. However, a patented method for synthesizing propofol from 2-isopropylphenol involves the use of propylene and an aluminum catalyst in a solvent like toluene at elevated temperature and pressure.[8] A similar approach, with appropriate

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modifications for the introduction of the cyclopropylethyl group, would likely be employed for **Cipepofol** synthesis.

GABA-A Receptor Binding Assay

Objective: To determine the binding affinity of **Cipepofol** to the GABA-A receptor.

Methodology: A competitive radioligand binding assay is typically used.

- Materials:
  - Rat brain membrane preparations (rich in GABA-A receptors).
  - Radioligand: [^{3}H]muscimol or a similar GABA-A receptor agonist.
  - Unlabeled **Cipepofol** at various concentrations.
  - Unlabeled GABA or bicuculline to determine non-specific binding.
  - Scintillation counter.
- Procedure:
  - Incubate the rat brain membranes with a fixed concentration of the radioligand and varying concentrations of **Cipepofol**.
  - Separate the bound and free radioligand by rapid filtration.
  - Measure the radioactivity of the filters using a scintillation counter.
  - Determine the concentration of **Cipepofol** that inhibits 50% of the specific binding of the radioligand (IC_{50}).
  - Calculate the equilibrium dissociation constant (Ki) using the Cheng-Prusoff equation.

Whole-Cell Patch-Clamp Electrophysiology

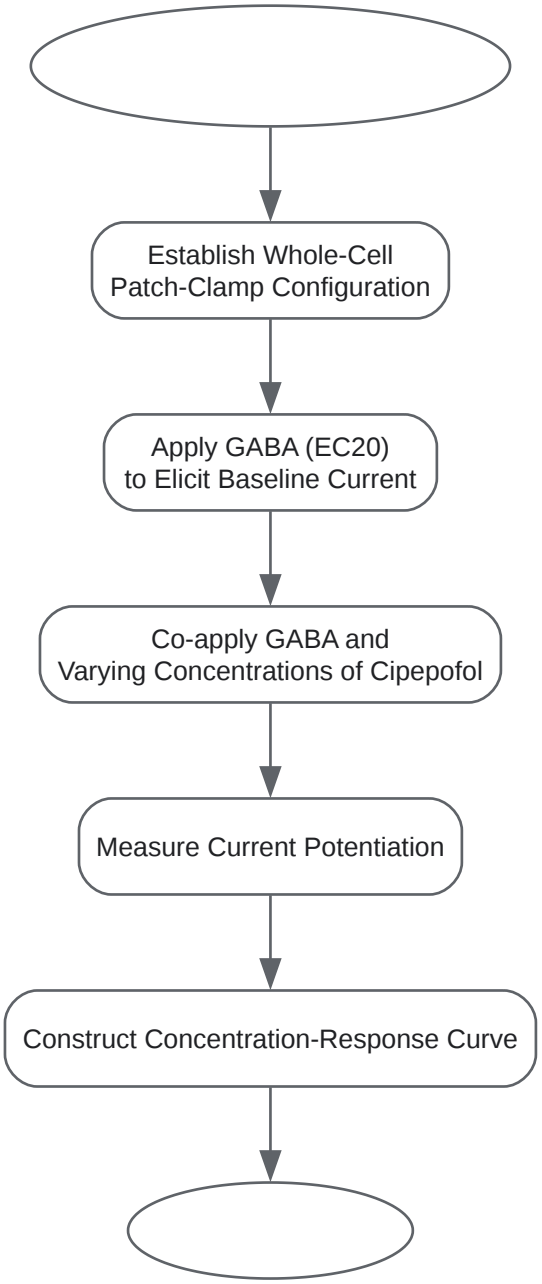
Objective: To characterize the functional effects of **Cipepofol** on GABA-A receptor-mediated currents.

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Methodology:

- Cell Line: Human embryonic kidney (HEK293) cells or other suitable cells stably expressing specific GABA-A receptor subunits (e.g., α1β2γ2).
- Recording:
  - Establish a whole-cell patch-clamp configuration on a single cell.
  - Hold the cell at a membrane potential of -60 mV.
  - Apply a sub-maximal concentration of GABA (e.g., EC_{20}) to elicit a baseline current.
  - Co-apply the same concentration of GABA with varying concentrations of **Cipepofol**.
  - Measure the potentiation of the GABA-evoked current by **Cipepofol**.
- Data Analysis:
  - Construct a concentration-response curve for the potentiation effect.
  - Determine the EC_{50} (the concentration of **Cipepofol** that produces 50% of the maximal potentiation).

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Workflow for Whole-Cell Patch-Clamp Experiments.

Clinical Studies and Safety Profile

Clinical trials have evaluated the efficacy and safety of **Cipepofol** for the induction and maintenance of anesthesia and for sedation in various procedures.[5][9]

Cardiovascular Effects

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Studies have indicated that **Cipepofol** may offer superior hemodynamic stability compared to propofol, with a lower incidence of hypotension.[3][10] In a randomized clinical trial involving patients with severe aortic stenosis, the **Cipepofol** group exhibited a significantly smaller decrease in mean arterial pressure compared to the propofol group.[10][11]

Respiratory Effects

Cipepofol has been associated with a lower incidence of respiratory depression compared to propofol.[4] A meta-analysis of seven trials found that **Cipepofol** significantly reduced the risk of respiratory depression.[12][13] In mechanically ventilated patients, **Cipepofol** was shown to decrease tidal volume while having insignificant changes in respiratory rate and minute ventilation at sedative doses.[14]

Injection Site Pain

A significant advantage of **Cipepofol** observed in clinical trials is a substantially lower incidence of injection site pain compared to propofol.[4][5]

Conclusion

Cipepofol is a promising new intravenous anesthetic with a chemical structure and pharmacodynamic profile that offers several potential advantages over propofol. Its higher potency, coupled with a favorable safety profile, including reduced injection site pain and improved hemodynamic stability, makes it a valuable addition to the field of anesthesiology. Further research and clinical experience will continue to delineate its role in various clinical settings.

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